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Technical Support Center: Mitigating Hydrogen Gas Evolution in LiBr Absorption Systems

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Compound of Interest		
Compound Name:	Lithium bromide	
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address hydrogen gas evolution in **lithium bromide** (LiBr) absorption systems.

Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving common issues related to hydrogen gas evolution in your LiBr absorption experiments.

Issue 1: Increased System Pressure and Decreased Performance

Q1: My LiBr absorption system is showing a gradual increase in internal pressure, and the cooling/heating efficiency has noticeably dropped. What is the likely cause?

A1: A gradual increase in pressure and a corresponding decrease in performance are classic signs of the presence of non-condensable gases (NCGs), primarily hydrogen.[1][2][3] This is most often a result of corrosion of the internal metal components, typically mild steel, by the LiBr solution.[1][4] The corrosion process generates hydrogen gas, which accumulates in the system and interferes with the absorption process.[1][2][3] Another potential cause is an air leak into the vacuum-operated system.[2][3][4]

Troubleshooting Steps:

Troubleshooting & Optimization

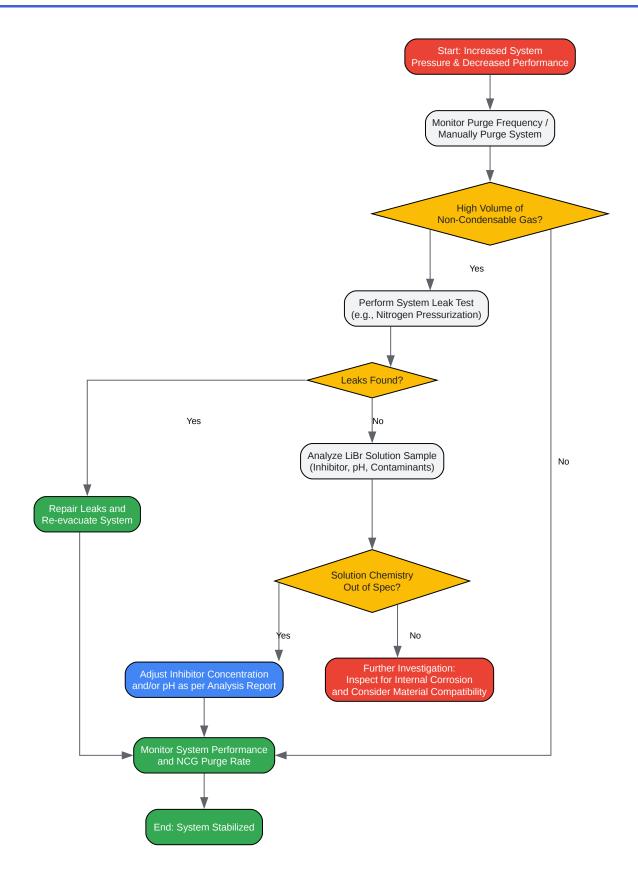




- Verify the Presence of NCGs: Monitor the purge frequency of your system if it is equipped with an automatic purger. An increased frequency indicates a higher rate of NCG generation.
 [5] For systems without an automatic purge, a manual purge will likely release a significant amount of gas.
- Check for Air Leaks: The primary suspect for NCGs is often an air leak.[2][3] Conduct a thorough leak test of your system. This can be done by pressurizing the system with nitrogen and using a leak detector.[4] Pay close to attention to all seals, flanges, and weld seams.
- Analyze the LiBr Solution: Take a sample of the LiBr solution and have it analyzed.[5] Look for:
 - Low Inhibitor Concentration: Insufficient levels of corrosion inhibitors (e.g., lithium molybdate, lithium chromate, or lithium nitrate) will lead to increased corrosion and hydrogen generation.[6][7][8][9]
 - Incorrect pH/Alkalinity: The pH of the LiBr solution is critical for corrosion control. High alkalinity can protect ferrous metals but may increase corrosion of copper components, while low alkalinity aggressively attacks steel.[1][7]
 - Presence of Corrosion Byproducts: A change in the solution's color (e.g., from golden yellow to dark red, green, or black) or turbidity can indicate the presence of corrosion products.[4]
- Inspect for Internal Corrosion: If possible, visually inspect the internal surfaces of the system for signs of corrosion, such as rust or pitting.[4]

Logical Troubleshooting Flow for Increased System Pressure





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Caption: Troubleshooting workflow for increased pressure in LiBr systems.



Frequently Asked Questions (FAQs)

Q2: What is the primary cause of hydrogen gas evolution in LiBr absorption systems?

A2: The primary cause of hydrogen gas evolution is the electrochemical corrosion of ferrous metals, such as mild steel, which are common materials for the shells and other components of absorption systems.[1][2][3] The highly concentrated LiBr solution, especially in the presence of oxygen from air leaks, acts as an electrolyte and facilitates this corrosion process.[1][10]

Q3: How do corrosion inhibitors work to mitigate hydrogen evolution?

A3: Corrosion inhibitors work by forming a protective, passive film on the metal surfaces, which acts as a barrier to prevent the corrosive LiBr solution from coming into direct contact with the metal.[11]

- Lithium Molybdate (Li₂MoO₄): This is a widely used, environmentally friendly inhibitor that forms a protective film of magnetite (Fe₃O₄) and molybdenum oxides on steel surfaces.[12] [13]
- Lithium Chromate (Li₂CrO₄): A very effective inhibitor, but its use is declining due to its toxicity.[14] It also forms a passive layer that significantly reduces corrosion.
- Lithium Nitrate (LiNO₃): This inhibitor works by promoting the formation of a black iron oxide layer.[7] It also has the ability to react with and "scavenge" hydrogen gas that has already formed, which can temporarily improve the system's vacuum.[15] However, this process can produce ammonia (NH₃), which is corrosive to copper components.[7]

Q4: What is the role of pH and alkalinity in the LiBr solution?

A4: Maintaining the correct pH and alkalinity of the LiBr solution is a critical balancing act for corrosion control. A higher alkalinity (higher pH) tends to protect ferrous metals like steel from corrosion. However, this higher alkalinity can increase the corrosion rate of copper and coppernickel alloys used for tubing.[1] Therefore, the pH must be maintained within a specific range, typically controlled by the addition of lithium hydroxide (LiOH), to provide adequate protection for all wetted materials in the system.[7]

Q5: Can I add more inhibitor to the system if I suspect high corrosion?



A5: While adding inhibitor is often necessary, it should be done based on a chemical analysis of the LiBr solution.[5] Over-inhibiting the solution can also be detrimental. For instance, an excessive concentration of lithium nitrate can lead to increased corrosion rates.[7] Always follow the manufacturer's recommendations or the results of a laboratory analysis to determine the correct amount of inhibitor to add.

Q6: My system uses lithium nitrate, and I'm detecting ammonia. What should I do?

A6: The presence of ammonia in a system using lithium nitrate inhibitor is a strong indication of ongoing corrosion and hydrogen production.[7] The hydrogen gas reacts with the nitrate to form ammonia.[7] This is problematic as ammonia is corrosive to any copper components in the system.[7] The immediate steps should be to identify and repair any air leaks, as oxygen ingress significantly accelerates corrosion. Following this, a comprehensive analysis of the LiBr solution is necessary to assess the inhibitor levels and overall health of the solution. In severe cases, the refrigerant (water) charge may need to be replaced to remove the ammonia.

Quantitative Data on Corrosion and Inhibition

The following tables summarize quantitative data on corrosion rates and inhibitor effectiveness.

Table 1: Corrosion Rate of Carbon Steel in LiBr Solutions

Condition	Temperature	Corrosion Rate (µm/year)	Reference
55% LiBr + 0.07 mol/L LiOH	160°C	17.67	[3]
55% LiBr + 0.07 mol/L LiOH	240°C	33.07	[3]
55% LiBr + 0.07 mol/L LiOH + 0.8 kg/m ³ organophosphonate– molybdate inhibitor	240°C	25.02	[2][3][12]

Table 2: Effect of Inhibitor Concentration on Carbon Steel Corrosion



Inhibitor	Concentration	Temperature	Effect	Reference
Lithium Nitrate (LiNO₃)	Increasing concentration	173°C	Decreases corrosion rate	[6]
Sodium Molybdate (Na ₂ MoO ₄)	> 150 mg/L	High Temperature	Effectively prevents corrosion	[12]
Lithium Chromate (Li ₂ CrO ₄)	5 ppm	25°C	Best corrosion performance compared to LiNO3 and LiMoO4 at this temperature for 70Cu-30Ni alloy	[16]
Lithium Nitrate (LiNO₃)	5 ppm	50°C	Best corrosion performance compared to Li ₂ CrO ₄ and LiMoO ₄ at this temperature for 70Cu-30Ni alloy	[16]
Lithium Molybdate (Li ₂ MoO ₄)	5 ppm	80°C	Best corrosion performance compared to Li ₂ CrO ₄ and LiNO ₃ at this temperature for 70Cu-30Ni alloy	[16]

Experimental Protocols

Protocol 1: Measurement of Hydrogen Gas Evolution from a Steel Sample in LiBr Solution

This protocol describes a laboratory setup to measure the volume of hydrogen gas evolved from a steel sample immersed in a heated LiBr solution, simulating the conditions inside an



absorption chiller.

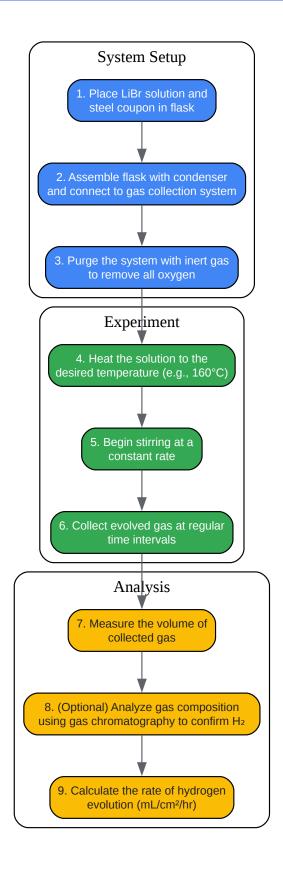
Objective: To quantify the rate of hydrogen evolution from a specific metal in a simulated LiBr environment.

Materials:

- · Round-bottom flask (250 mL) with a side-arm
- Heating mantle with temperature controller
- Magnetic stirrer and stir bar
- Condenser
- Gas-tight syringe or gas chromatograph for sampling
- Steel coupon of known surface area (e.g., mild steel)
- LiBr solution of known concentration and inhibitor content
- Inert gas (e.g., Nitrogen or Argon) for purging
- Tubing and fittings

Experimental Workflow Diagram





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Caption: Workflow for measuring hydrogen evolution in a lab setting.



Procedure:

- Sample Preparation: Clean the steel coupon with a non-corrosive solvent (e.g., acetone) to remove any grease or oil, dry it, and measure its surface area.
- System Assembly:
 - Place the prepared steel coupon and a magnetic stir bar into the round-bottom flask.
 - Add a known volume of the LiBr test solution to the flask.
 - Attach the condenser to the main neck of the flask. Connect the condenser to a cooling water source.
 - Connect the side-arm of the flask to a gas collection apparatus (e.g., a gas burette or a gas-tight bag).
- Inert Gas Purge: Purge the entire system with an inert gas (Nitrogen or Argon) for at least 30 minutes to remove any oxygen, as its presence will significantly affect the corrosion rate.
- Heating and Stirring:
 - Turn on the heating mantle and bring the LiBr solution to the desired experimental temperature (e.g., 160°C).
 - Once the temperature is stable, start the magnetic stirrer to ensure a uniform temperature and to dislodge any hydrogen bubbles adhering to the metal surface.
- Gas Collection and Measurement:
 - At regular time intervals (e.g., every hour), measure the volume of gas collected in the gas burette.
 - If a gas chromatograph is available, a gas sample can be injected to confirm the composition of the evolved gas, specifically the concentration of hydrogen.
- Data Analysis:



- Plot the cumulative volume of evolved hydrogen versus time.
- The slope of this plot gives the rate of hydrogen evolution.
- Normalize the rate by the surface area of the steel coupon to get the rate in units of mL/cm²/hr.

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling LiBr solutions.
- Ensure the experiment is conducted in a well-ventilated area.
- Hydrogen gas is flammable; ensure there are no ignition sources near the gas collection outlet.

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